

Comprehensive Safety and Handling Guide for DL-Threonine Methyl Ester Hydrochloride

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Compound of Interest

Compound Name: *DL-Threonine methyl ester hydrochloride*

Cat. No.: *B1591484*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **DL-Threonine methyl ester hydrochloride**, including detailed operational and disposal plans.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **DL-Threonine methyl ester hydrochloride**, a thorough risk assessment should be conducted to determine the appropriate level of personal protective equipment. The following table summarizes the recommended PPE and engineering controls.

Control Type	Recommendation	Citation
Engineering Controls	Facilities should be equipped with an eyewash station and a safety shower. Use in a well-ventilated area to keep airborne concentrations low.	[1]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1][2][3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Inspect gloves before use.	[1][2][3]
Respiratory Protection	If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[1][3]

Operational Plan for Safe Handling

A systematic approach to handling **DL-Threonine methyl ester hydrochloride** is crucial to minimize exposure and ensure safety.

1. Preparation:

- Before handling, ensure that all necessary PPE is available and in good condition.
- Verify that the eyewash station and safety shower are accessible and operational.[1]

- Work in a well-ventilated area, such as a chemical fume hood, to minimize dust generation and accumulation.[\[1\]](#)

2. Handling:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Do not breathe dust, vapor, mist, or gas.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling and before eating.[\[1\]](#)

3. Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[1\]](#)[\[2\]](#)
- It is recommended to keep the substance refrigerated or in a deep freeze (below -20°C).[\[1\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)

4. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists.[\[1\]](#)
[\[2\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Do NOT induce vomiting. Get medical attention.[\[2\]](#)

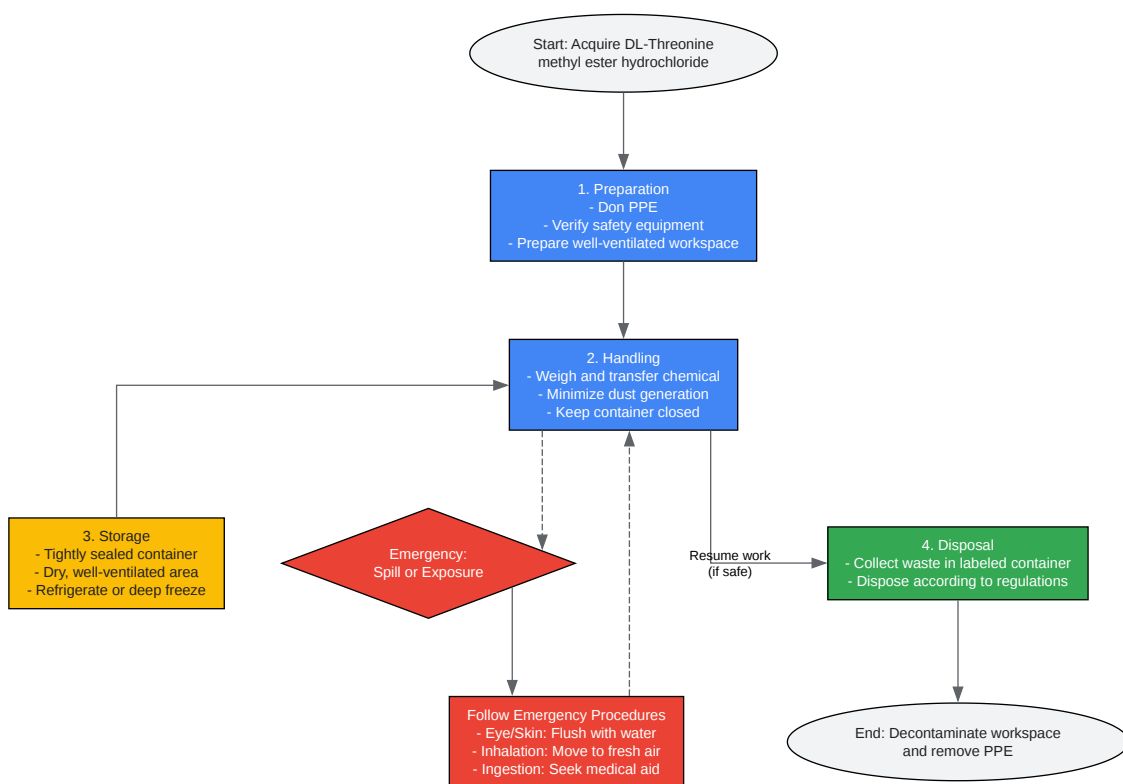
Disposal Plan

Proper disposal of **DL-Threonine methyl ester hydrochloride** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Material:** Dispose of this material and its container in accordance with all applicable local, state, and federal regulations.^[4] It may be necessary to consult with the material supplier for specific disposal guidance.^[4]
- **Spills and Leaks:** For minor spills, sweep or vacuum up the material and place it into a suitable, closed container for disposal.^[1] Avoid generating dusty conditions.^[1] For major spills, clear the area of personnel, move upwind, and alert the fire brigade.^[4] Prevent spillage from entering drains or water courses.^[4]
- **Contaminated Packaging:** Dispose of as unused product. Do not reuse empty containers.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **DL-Threonine methyl ester hydrochloride**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **DL-Threonine methyl ester hydrochloride**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.ca [fishersci.ca]
- 3. echemi.com [echemi.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
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